

Mass spectrometry fragmentation pattern of 3-Acetoxycinnamic acid

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Compound of Interest

Compound Name: 3-Acetoxycinnamic acid

CAS No.: 20375-42-2

Cat. No.: B1276283

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Theoretical Fragmentation Pathways

The fragmentation of **3-acetoxycinnamic acid** (Molecular Formula: $C_{11}H_{10}O_4$, Molecular Weight: 206.19 g/mol) is governed by the lability of its ester and carboxylic acid functional groups. The fragmentation cascade can be predictably initiated depending on the ionization polarity.

Negative Ion Mode ESI-MS/MS

In negative ion mode, **3-acetoxycinnamic acid** readily loses a proton from its carboxylic acid group to form the deprotonated molecule, $[M-H]^-$, at m/z 205.05. This precursor ion is the starting point for a series of characteristic neutral losses upon collision-induced dissociation (CID).

- **Loss of Ketene (42.01 Da):** The most prominent fragmentation pathway involves the neutral loss of ketene ($CH_2=C=O$) from the acetoxy group. This results in the formation of the 3-hydroxycinnamate ion at m/z 163.04. This is an energetically favorable rearrangement.

- Decarboxylation (44.00 Da): A competing pathway is the loss of carbon dioxide (CO_2) directly from the carboxylate group of the precursor ion, yielding a fragment at m/z 161.06.
- Sequential Losses: The primary fragment ion at m/z 163.04 (3-hydroxycinnamate) can undergo further fragmentation, typically through decarboxylation, to produce a fragment at m/z 119.05. This represents the deprotonated vinylphenol moiety.

The general fragmentation patterns for carboxylic acids often involve the loss of OH (17 Da) and COOH (45 Da), and for cinnamic acid specifically, decarboxylation is a key fragmentation route.^{[1][2]} The presence of the acetoxy substituent introduces the characteristic loss of ketene.

Positive Ion Mode ESI-MS/MS

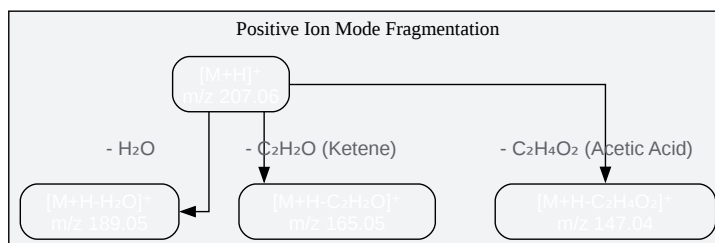
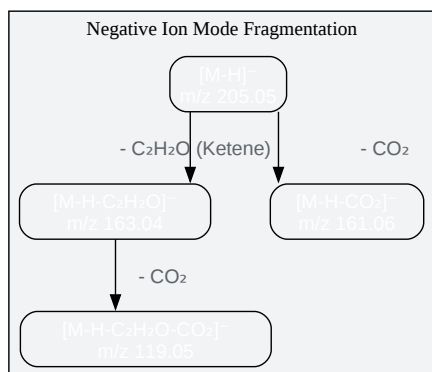
In positive ion mode, the molecule is protonated, likely at the carbonyl oxygen of the carboxylic acid, to form the $[\text{M}+\text{H}]^+$ ion at m/z 207.06.

- Loss of Water (18.01 Da): The protonated molecule can easily lose a molecule of water, resulting in a fragment at m/z 189.05.
- Loss of Ketene (42.01 Da): Similar to the negative mode, the loss of ketene from the acetoxy group is a major fragmentation pathway, leading to the protonated 3-hydroxycinnamic acid ion at m/z 165.05.
- Loss of Acetic Acid (60.02 Da): A concerted loss of a neutral acetic acid molecule (CH_3COOH) can also occur, directly producing an ion at m/z 147.04. This fragment corresponds to a cinnamoyl cation structure.^[3]

Summary of Key Fragments

Precursor Ion (m/z)	Ionization Mode	Proposed Fragment (m/z)	Neutral Loss	Formula of Loss
205.05 ([M-H] ⁻)	Negative ESI	163.04	Ketene	C ₂ H ₂ O
205.05 ([M-H] ⁻)	Negative ESI	161.06	Carbon Dioxide	CO ₂
163.04	Negative ESI	119.05	Carbon Dioxide	CO ₂
207.06 ([M+H] ⁺)	Positive ESI	189.05	Water	H ₂ O
207.06 ([M+H] ⁺)	Positive ESI	165.05	Ketene	C ₂ H ₂ O
207.06 ([M+H] ⁺)	Positive ESI	147.04	Acetic Acid	C ₂ H ₄ O ₂

Visualization of Fragmentation Pathways



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- [1. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [2. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
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